

HO-PEG5-CH2COOH storage conditions -5°C

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: HO-Peg5-CH2cooh

Cat. No.: S3616583

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Storage Conditions from Suppliers

The table below summarizes the storage guidelines for **HO-PEG5-CH2COOH** (CAS 52026-48-9) from various chemical suppliers.

Supplier / Source	Recommended Storage Condition	Purity / Specification
ChemicalBook (Multiple Listings) [1]	Store at 0-8°C	95% to min. 97%
BLD Pharmatech [2]	Sealed in dry, 2-8°C	Information not specified

Handling and Troubleshooting Guide

Based on the supplier information and general principles for handling PEG derivatives and sensitive compounds, here are detailed protocols and troubleshooting tips for your experiments.

Detailed Storage Protocol

- **Upon Receipt:**

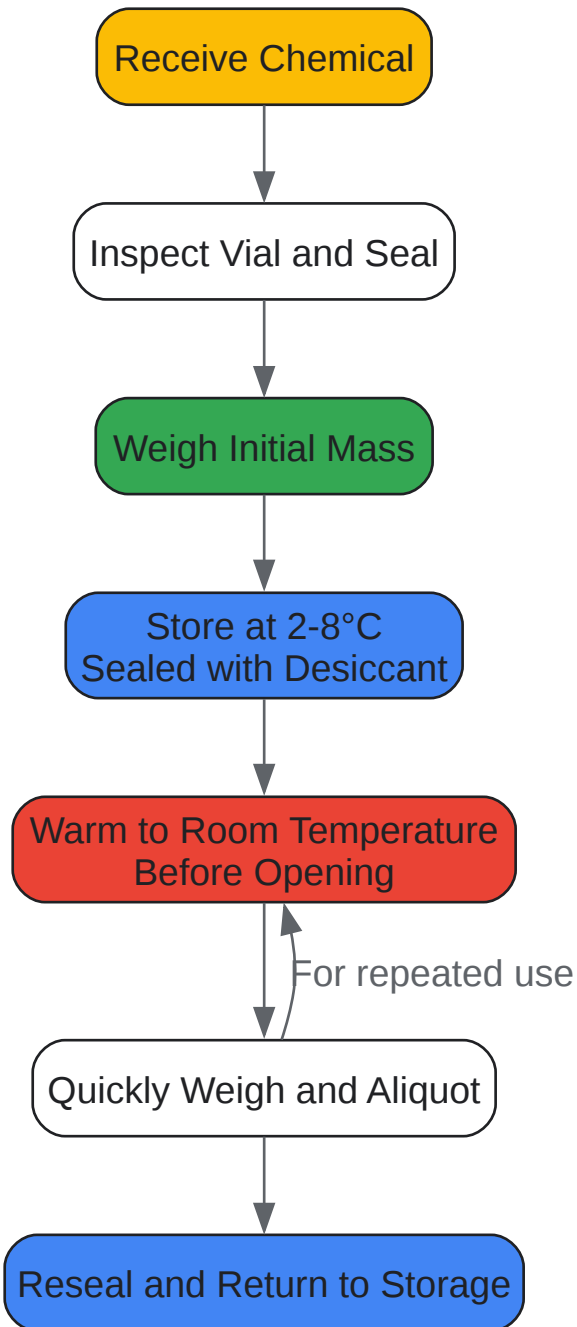
- Inspect the vial for any damage during shipping.
- **Weigh the product immediately** upon opening to obtain an accurate initial mass. This is critical for comparing against future weights to monitor hygroscopic degradation.
- **Standard Storage:**
 - Store the product in its original container within a **dedicated refrigerator set to 2-8°C**.
 - For long-term storage, ensure the container is **tightly sealed** and consider placing it in a desiccator or with desiccant packs inside the refrigerator to protect from moisture.
- **Preparation for Use:**
 - When removing the compound from cold storage, allow the sealed vial to **warm to room temperature** before opening to prevent condensation from atmospheric water vapor from contaminating the sample.
 - Perform weighing and aliquoting operations quickly and efficiently to minimize exposure to ambient conditions.

Troubleshooting Common Issues

Problem	Potential Cause	Solution & Preventive Action
Clumping or Oily Appearance	Absorption of moisture from the air (hygroscopicity).	Warm the vial to room temperature while sealed. If clumped, gently break up the solid under an inert atmosphere. For critical applications, dry the compound under high vacuum before use.
Poor Solubility	Decomposition or polymerization over time due to improper storage.	Check the storage duration; the product may have degraded. Test solubility in a small aliquot. For future use, ensure strict adherence to cold and dry storage conditions.
Lowered Reaction Yield	Degradation of the terminal carboxylic acid group.	Use a fresh, properly stored batch. For the current experiment, consider increasing the equivalent amount of HO-PEG5-CH ₂ COOH or the coupling agents (e.g., EDC, DCC) to compensate for potential partial degradation [3].

Experimental Workflow for Handling HO-PEG5-CH₂COOH

For a visual guide, the diagram below outlines the key steps for proper storage and handling of **HO-PEG5-CH₂COOH** to maintain its stability for experiments.



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Key Considerations for Researchers

- **Stability in Solution:** Please note that the storage conditions provided are for the solid compound. Solutions of **HO-PEG5-CH₂COOH** are generally less stable. For specific products like HO-PEG-CH₂COOH (MW 35000), one supplier recommends storing solutions at -80°C for 6 months or -20°C for 1 month [4]. Always consult specific product datasheets.
- **Supplier Datasheets are Authoritative:** The information provided here is aggregated from commercial suppliers. For critical research and drug development work, **always refer to the Material Safety Data Sheet (MSDS) or product certificate of analysis (CoA) provided with your specific batch** for the most accurate and authoritative handling instructions.

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References

1. - HO - PEG COOtBu | 52026-48-9 5 CH 2 [chemicalbook.com]
2. 52026-48-9| Ho - peg - 5 |BLD Pharm ch 2 cooh [bldpharm.com]
3. Hydroxy- PEG -acid | 2079768-50-4 5 [chemicalbook.com]
4. - HO - PEG (MW 35000) | PROTAC Linkers | | Invivochem CH 2 COOH [invivochem.com]

To cite this document: Smolecule. [HO-PEG5-CH₂COOH storage conditions -5°C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-storage-conditions-5-c>]

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